

# Application Notes and Protocols for Handling Indium-113m

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## Compound of Interest

Compound Name: Indium-113

Cat. No.: B081189

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## Introduction to Indium-113m

**Indium-113m** ( $^{113m}\text{In}$ ) is a metastable isotope of indium that decays by isomeric transition with a short half-life, making it a valuable tool in nuclear medicine and radiopharmaceutical research. Its favorable decay characteristics, including a single prominent gamma emission and the absence of beta radiation, contribute to lower patient radiation doses in diagnostic procedures. This document provides detailed information on the dosimetry, radiation safety, and handling protocols for  $^{113m}\text{In}$  to ensure the safety of laboratory personnel and the integrity of experimental work.

## Dosimetry and Physical Data

Accurate dosimetric data is fundamental for radiation safety calculations and ensuring personnel exposures are kept As Low As Reasonably Achievable (ALARA).

## Physical and Decay Characteristics

The key physical and decay properties of **Indium-113m** are summarized in the table below.

Parameter	Value	Reference
Half-life ( $T_{1/2}$ )	1.658 hours (99.48 minutes)	[1][2]
Decay Mode	Isomeric Transition (IT)	[1][2]
Primary Gamma Energy	391.7 keV	[3]
Mean Photon Energy	0.26063 MeV	[1]
Mean Electron Energy	0.13609 MeV	[1]
Daughter Isotope	Indium-113 (Stable)	[1]

## Dosimetry Data

Understanding the dose rates is critical for planning experiments and establishing safe working distances and times.

Parameter	Value	Unit
Specific Gamma Ray Constant	0.243	R·m <sup>2</sup> /Ci·hr
Air Kerma Rate Constant	1.177e-17	Gy·m <sup>2</sup> /Bq·s

## Radiation Safety Protocols

A robust radiation safety program is mandatory when handling <sup>113m</sup>In. The following protocols are designed to minimize radiation exposure and prevent contamination.

## Shielding

Proper shielding is the primary method for reducing external radiation exposure. Due to the 391.7 keV gamma emission of <sup>113m</sup>In, lead is an effective shielding material.

Shielding Attenuation	Lead Thickness (mm)
Half-Value Layer (HVL)	~2.5 - 3.0
Tenth-Value Layer (TVL)	~8.5 - 10.0

Note: The provided shielding values are estimates for the 391.7 keV gamma energy of  $^{113m}\text{In}$ . The exact thickness may vary based on the specific lead alloy and geometry.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling  $^{113m}\text{In}$ .

PPE Item	Specification
Lab Coat	Full-length, buttoned
Gloves	Double-layered, disposable nitrile or latex
Eye Protection	Safety glasses with side shields or goggles
Dosimetry	Whole-body and ring dosimeters

## Designated Work Area

All work with  $^{113m}\text{In}$  should be conducted in a designated and properly labeled area.

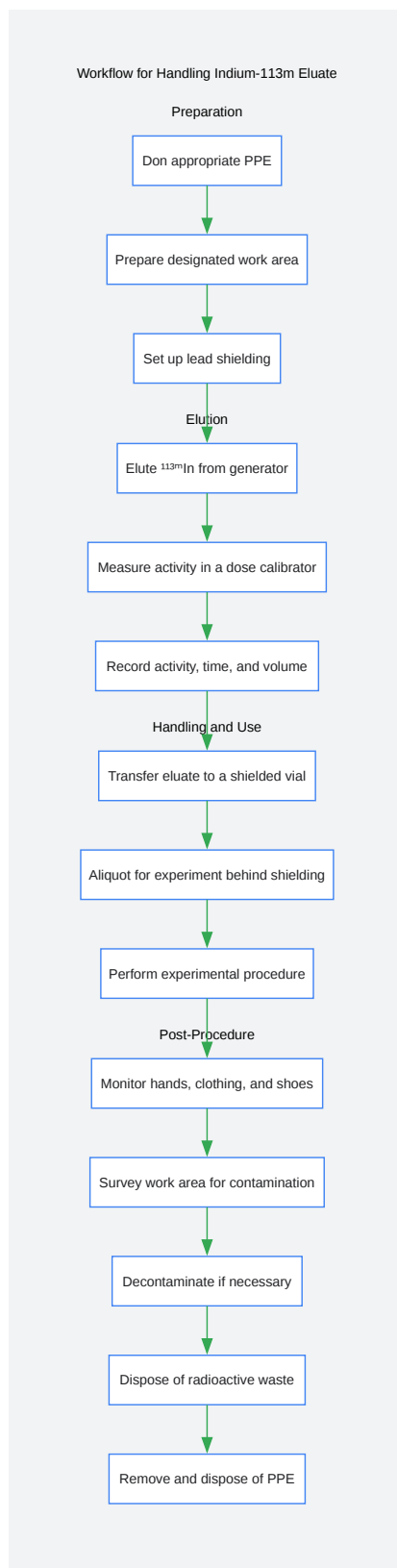
- Work Surface: Cover with absorbent, plastic-backed paper.
- Ventilation: Use a fume hood if there is a risk of aerosol generation.
- Labeling: Clearly label all containers, equipment, and the work area with "Caution, Radioactive Material" signs, including the isotope, activity, and date.

## Experimental Protocols

The following are detailed protocols for the safe handling and use of **Indium-113m** in a laboratory setting.

### Protocol for Handling $^{113m}\text{In}$ Eluate

This protocol outlines the steps for safely handling the eluate from a Tin-113/**Indium-113m** generator.



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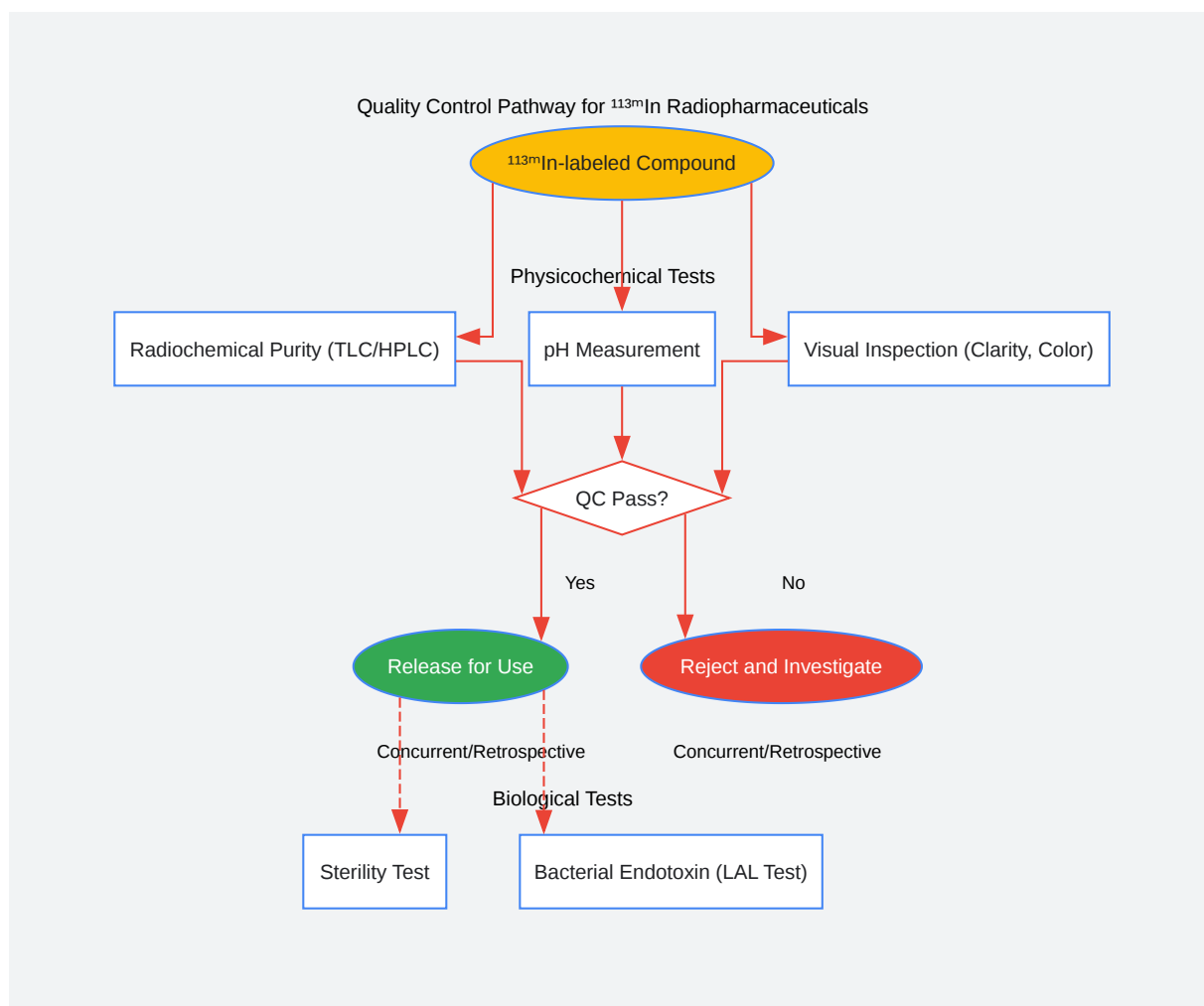
Workflow for Handling **Indium-113m** Eluate

- Preparation:
  1. Don all required PPE, including a lab coat, double gloves, safety glasses, and dosimetry badges.
  2. Prepare the designated work area by covering the surface with absorbent paper.
  3. Place all necessary equipment and reagents within the work area.
  4. Position lead shielding to minimize exposure during elution and subsequent handling.
- Elution and Measurement:
  1. Following the manufacturer's instructions, elute the  $^{113m}\text{In}$  from the  $^{113}\text{Sn}/^{113m}\text{In}$  generator into a shielded vial.
  2. Carefully transfer the vial to a dose calibrator and measure the activity.
  3. Record the total activity, volume, time of measurement, and generator details in a logbook.
- Experimental Use:
  1. Perform all subsequent manipulations of the  $^{113m}\text{In}$  eluate behind appropriate lead shielding.
  2. Use tongs or other remote handling tools to minimize hand exposure.
  3. For radiolabeling reactions, add the required volume of  $^{113m}\text{In}$  to the reaction vial using a shielded syringe.
- Post-Procedure:
  1. After completing the experiment, monitor your hands, lab coat, and shoes for contamination with a survey meter.
  2. Thoroughly survey the work area and all equipment used.
  3. If contamination is detected, decontaminate the area using appropriate cleaning agents.

4. Segregate and dispose of all radioactive waste according to the waste disposal protocol.
5. Remove and dispose of outer gloves, followed by hand washing, then remove other PPE.

## Quality Control of $^{113m}\text{In}$ Radiopharmaceuticals

Quality control is essential to ensure the purity and efficacy of  $^{113m}\text{In}$ -labeled compounds.[4][5]  
[6]



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Quality Control for  $^{113m}\text{In}$  Radiopharmaceuticals

- Radiochemical Purity (RCP):
  - Method: Instant Thin-Layer Chromatography (ITLC) or High-Performance Liquid Chromatography (HPLC).
  - Procedure (ITLC):
    1. Spot a small amount of the radiolabeled compound onto an ITLC strip.
    2. Develop the strip in an appropriate solvent system.
    3. Cut the strip into sections and count the radioactivity in each section using a gamma counter or scan with a radiochromatogram scanner.
    4. Calculate the percentage of radioactivity associated with the desired compound.
  - Acceptance Criteria: Typically >95% RCP.
- pH Measurement:
  - Method: Use a calibrated pH meter or pH-indicator strips.
  - Procedure: Aseptically withdraw a small aliquot and measure the pH.
  - Acceptance Criteria: Within the specified range for the preparation (e.g., physiological pH).
- Visual Inspection:
  - Procedure: Visually inspect the solution in a shielded vial for clarity, color, and the presence of particulate matter.
  - Acceptance Criteria: The solution should be clear, colorless, and free of visible particles.
- Sterility and Pyrogenicity:
  - For preparations intended for in vivo use, sterility and bacterial endotoxin (pyrogen) testing are required.

- Due to the short half-life of  $^{113\text{m}}\text{In}$ , these tests may be performed retrospectively on a batch basis.

## Contamination Monitoring Protocol

Regular monitoring is crucial to detect and manage contamination promptly.

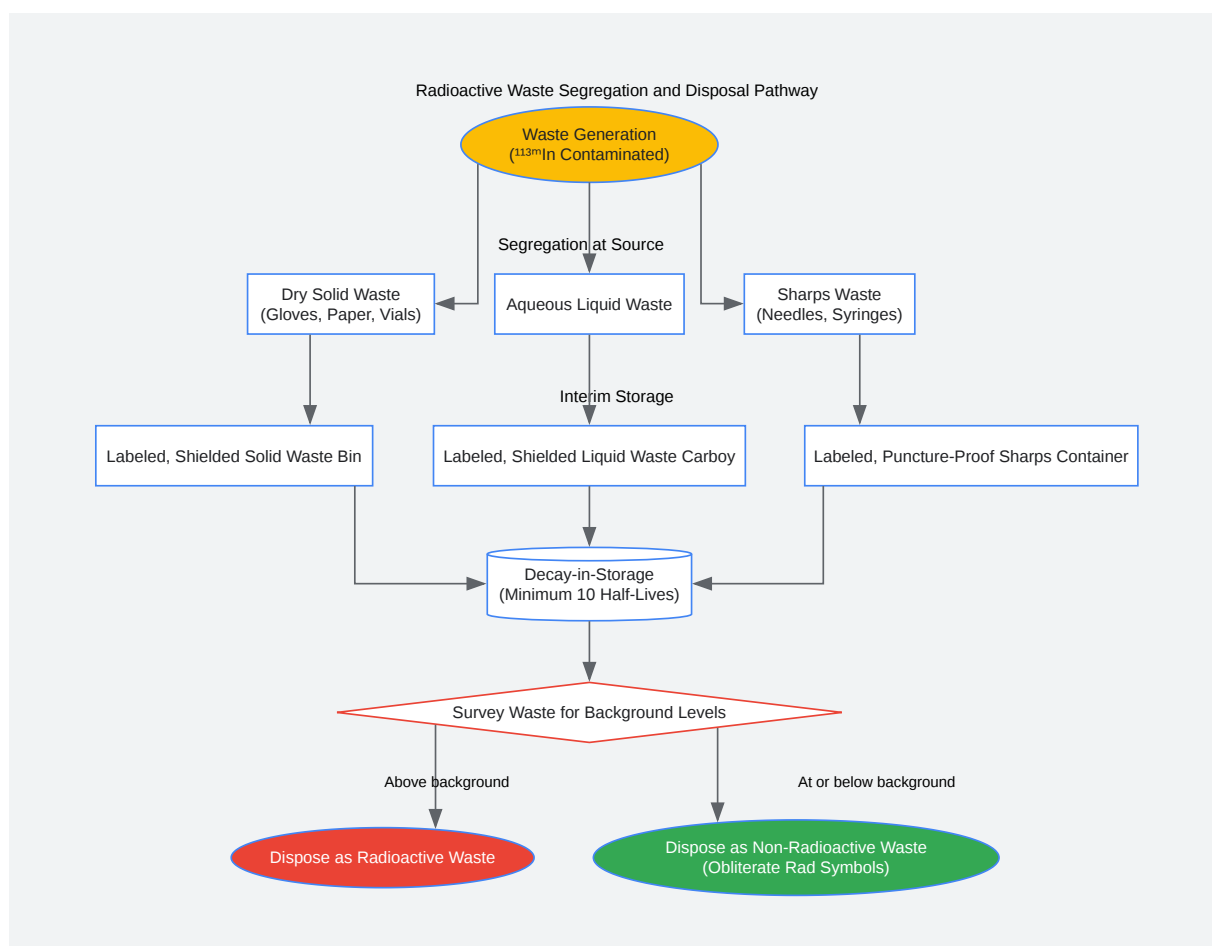
- Frequency:
  - At the end of each procedure: Survey hands, clothing, and the immediate work area.
  - Daily: If  $^{113\text{m}}\text{In}$  is used daily, a more thorough survey of the lab should be performed at the end of the day.
  - Weekly/Monthly: A documented, formal survey of the entire laboratory.
- Instrumentation:
  - A Geiger-Müller (GM) survey meter with a pancake probe is suitable for detecting the gamma radiation from  $^{113\text{m}}\text{In}$ .
  - Ensure the instrument is calibrated and a daily source check is performed before use.
- Procedure:
  1. Direct Survey:
    - Measure the background radiation level in an uncontaminated area.
    - Hold the probe approximately 1 cm from the surface and move it slowly (about 2-5 cm/second).
    - A reading of more than twice the background level indicates potential contamination.
  2. Wipe Test (for removable contamination):
    - Wipe a 100 cm<sup>2</sup> area with a filter paper or cotton swab.
    - Analyze the wipe using a gamma counter.



- Record results in disintegrations per minute (DPM) per 100 cm<sup>2</sup>.
- Action Levels:
  - Establish action levels for both fixed and removable contamination based on regulatory guidelines.
  - If action levels are exceeded, the area must be decontaminated and resurveyed.

## Radioactive Waste Disposal

All waste generated from <sup>113m</sup>In handling must be managed as radioactive waste.



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### Radioactive Waste Disposal Pathway

- Segregation:

- Solid Waste: Gloves, absorbent paper, empty vials, etc., should be placed in a designated, labeled, and shielded container lined with a plastic bag.
- Liquid Waste: Aqueous waste should be collected in a clearly labeled, shielded carboy. Do not mix with organic solvents.
- Sharps: Needles and syringes should be placed in a labeled, puncture-proof sharps container.
- Decay-in-Storage:
  - Due to its short half-life (1.658 hours),  $^{113m}\text{In}$  waste is ideal for decay-in-storage.
  - Store the segregated waste in a designated, shielded, and secure area for at least 10 half-lives (approximately 17 hours). For practical purposes and to account for potential contamination with the longer-lived parent,  $^{113}\text{Sn}$  (half-life 115 days), a longer storage period may be required, as determined by the Radiation Safety Officer.
- Disposal:
  - After the decay period, survey the waste container with a GM meter.
  - If the readings are indistinguishable from background, and with the approval of the Radiation Safety Officer, the waste can be disposed of as non-radioactive waste after all radioactive labels have been defaced or removed.
  - If the readings are above background, the waste must be managed as radioactive waste.

## Emergency Procedures

In the event of a spill or personnel contamination, follow these procedures immediately.

- Minor Spill:
  - Notify: Inform personnel in the immediate area.
  - Contain: Cover the spill with absorbent paper.

- Clean: Starting from the outside and working inwards, clean the area with a suitable decontaminant.
- Survey: Monitor the area, your hands, and clothing to ensure decontamination is complete.
- Report: Report the incident to the Radiation Safety Officer.
- Major Spill or Personnel Contamination:
  - Alert: Notify all personnel to evacuate the immediate area.
  - Isolate: Secure the area to prevent entry.
  - Assist: If personnel are contaminated, remove contaminated clothing and wash affected skin with mild soap and water.
  - Contact: Immediately contact the Radiation Safety Officer and follow their instructions.

By adhering to these application notes and protocols, researchers, scientists, and drug development professionals can safely and effectively work with **Indium-113m**, minimizing risks and ensuring the quality and reliability of their work.

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